

Technical Guide: Synthesis of 2-Hydroxy-4-piperidin-1-ylbenzaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-4-piperidin-1-ylbenzaldehyde

Cat. No.: B13181673

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Executive Summary

- Target Molecule: **2-Hydroxy-4-piperidin-1-ylbenzaldehyde**^[1]
- CAS Number (Analog): 79421-44-6 (4-isomer ref), 348-28-7 (Precursor)
- Primary Pathway: Nucleophilic Aromatic Substitution () of 4-fluoro-2-hydroxybenzaldehyde with piperidine.
- Alternative Pathway: Vilsmeier-Haack formylation of 3-piperidinophenol.
- Key Challenge: Balancing the nucleophilicity of the amine with the deactivating effect of the phenoxide anion (if base is used).

Retrosynthetic Analysis

The most logical disconnection occurs at the C–N bond between the aromatic ring and the piperidine nitrogen. The para-fluorine atom in the precursor is activated for displacement by the strong electron-withdrawing formyl group at the C1 position.



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Figure 1: Retrosynthetic disconnection showing the convergent synthesis from commercially available starting materials.

Primary Protocol: Nucleophilic Aromatic Substitution () [2]

This route is preferred for its operational simplicity. The aldehyde group at C1 withdraws electron density from the ring, activating the C4-fluorine bond for nucleophilic attack by piperidine.

Reagents & Materials

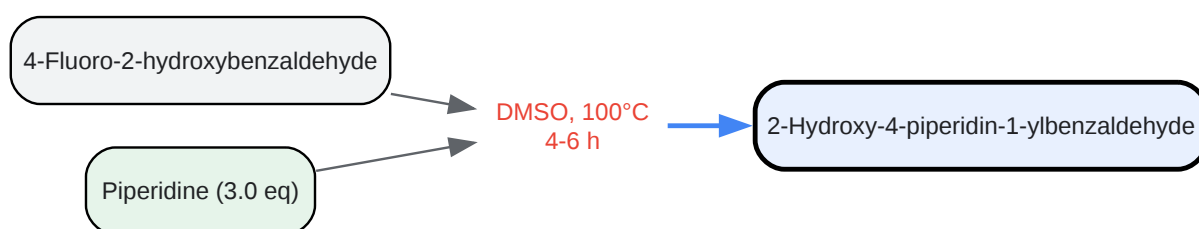
Reagent	Role	Equivalents	Notes
4-Fluoro-2-hydroxybenzaldehyde	Substrate	1.0 equiv	CAS: 348-28-7.[2][3] Solid.
Piperidine	Nucleophile	2.5 - 3.0 equiv	Acts as both reactant and acid scavenger.
DMSO or DMF	Solvent	5-10 Vol	Polar aprotic solvent promotes .
Water	Quench	Excess	For precipitation during workup.

Step-by-Step Methodology

- Preparation: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 4-fluoro-2-hydroxybenzaldehyde (10 mmol, 1.40 g) in DMSO (10 mL).
 - Note: DMSO is preferred over DMF for higher boiling point and better solubility, though DMF is acceptable.
- Addition: Add piperidine (30 mmol, ~3.0 mL) dropwise to the stirring solution at room temperature.
 - Critical: The reaction is exothermic. A slight color change (yellowing) indicates Schiff base formation or deprotonation of the phenol.
- Reaction: Heat the mixture to 90–100°C under an inert atmosphere (N₂ or Ar) for 4–6 hours.
 - Monitoring: Monitor by TLC (Eluent: 30% EtOAc in Hexanes). The starting material (4-fluoro-2-hydroxybenzaldehyde) should disappear, and a new, more polar fluorescent spot (4-fluoro-2-hydroxybenzylidene piperidine) should appear.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture slowly into ice-cold water (100 mL) with vigorous stirring.
 - The product should precipitate as a yellow/orange solid.
 - Troubleshooting: If an oil forms instead of a solid, extract with Ethyl Acetate (3 x 30 mL), wash with brine, dry over anhydrous Na₂SO₄, and concentrate.
- Purification:
 - Filter the crude solid.[\[4\]](#)

- Recrystallize from hot Ethanol or an Ethanol/Water mixture.
- Yield Expectation: 75–85%.

Reaction Scheme



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Figure 2: Forward synthesis via Nucleophilic Aromatic Substitution.

Mechanistic Insight

The reaction proceeds via an addition-elimination mechanism involving a Meisenheimer complex.

- Nucleophilic Attack: The lone pair of the piperidine nitrogen attacks the C4 carbon (activated by the para-formyl group).
- Meisenheimer Complex: A resonance-stabilized anionic intermediate forms. The negative charge is delocalized onto the formyl oxygen.
- Elimination: Restoration of aromaticity drives the expulsion of the fluoride ion ().
- Proton Transfer: The excess piperidine acts as a base to neutralize the HF generated (forming piperidinium fluoride).

Note on the Hydroxyl Group: The ortho-hydroxyl group is acidic. In the presence of excess amine, it exists largely as the phenoxide. While the phenoxide (

) is electron-donating (deactivating for

), the strong electron-withdrawing nature of the aldehyde is sufficient to drive the reaction at elevated temperatures.

Alternative Pathway: Vilsmeier-Haack Formylation

If the fluorinated precursor is unavailable, the Vilsmeier-Haack reaction on 3-piperidinophenol is a viable alternative, though regioselectivity can be challenging.

- Substrate: 3-Piperidinophenol (synthesized from resorcinol + piperidine).
- Reagent: [ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">](#)
+ DMF (Vilsmeier Reagent).^[5]
- Mechanism: Electrophilic Aromatic Substitution ().
- Regioselectivity: The formyl group can enter ortho to the OH (position 2 or 6) or para to the OH (position 4, blocked).
 - The piperidine ring directs para (position 6) and ortho (position 2/4).
 - Result: Formylation at C6 (relative to OH at C1, Piperidine at C3) yields the desired 2-Hydroxy-4-piperidinyl substitution pattern (after renumbering).

Pros/Cons:

- Pros: Uses cheaper starting materials (Resorcinol).
- Cons: Lower yield due to isomer formation; requires handling corrosive

Characterization & Quality Control

Confirm the structure using the following analytical markers:

Method	Diagnostic Signal	Interpretation
1H NMR (DMSO-d6)	~9.6 - 9.8 ppm (s, 1H)	Aldehyde proton (-CHO).
~11.0 ppm (s, 1H)	Hydroxyl proton (-OH), often broad/exchangeable.	
~3.4 ppm (m, 4H)	Piperidine -protons (adjacent to N).	
~1.6 ppm (m, 6H)	Piperidine -protons.	
~6.0 - 7.5 ppm (m, 3H)	Aromatic protons (look for ABX or coupled pattern).	
IR Spectroscopy	~1640-1660	C=O stretch (Aldehyde, H-bonded to OH).
~3200-3400	O-H stretch (Broad).	
Mass Spectrometry	m/z ~205.1 [M+H] ⁺	Molecular ion peak consistent with .

References

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- Synthesis of Piperidinyl-Benzaldehydes: Protocol Analog: Synthesis of 4-(piperidin-1-yl)benzaldehyde via . Organic Syntheses, Coll. Vol. 5, p. 88.
- Vilsmeier-Haack Reaction on Aminophenols

- Methodology: Meth-Cohn, O., & Stanforth, S. P. (1991). The Vilsmeier–Haack Reaction.[5] [6][7] Comprehensive Organic Synthesis, 2, 777-794. [Link](#)
- Precursor Data (4-Fluoro-2-hydroxybenzaldehyde)
 - PubChem Entry: CID 2779268.[2] [Link](#)
- Target Analog Data (4-Piperidinybenzaldehyde)
 - Sigma-Aldrich Product Sheet: CAS 10338-57-5.[8] [Link](#)

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Sources

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